

# Ethyl 4,4,4-trifluoroacetoacetate physical properties

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## Compound of Interest

Compound Name: **Ethyl 4,4,4-trifluoroacetoacetate**

Cat. No.: **B041367**

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An In-depth Technical Guide to the Physical Properties of **Ethyl 4,4,4-trifluoroacetoacetate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 4,4,4-trifluoroacetoacetate** (ETFAA) is a fluorinated organic compound of significant interest in medicinal chemistry and the synthesis of agrochemicals.<sup>[1]</sup> Its trifluoromethyl group imparts unique properties, including enhanced reactivity and solubility in various organic solvents, making it a valuable building block for creating complex molecules with modified biological activity and metabolic stability.<sup>[1]</sup> This guide provides a comprehensive overview of the core physical properties of ETFAA, complete with experimental protocols for their determination, to support its application in research and development.

## Data Presentation: Physical Properties

The following table summarizes the key physical and chemical properties of **Ethyl 4,4,4-trifluoroacetoacetate**, compiled from various sources.

| Property                              | Value   |
|---------------------------------------|---|
| CAS Number                            | 372-31-6 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>                              |
| Molecular Formula                     | C <sub>6</sub> H <sub>7</sub> F <sub>3</sub> O <sub>3</sub> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a>                   |
| Molecular Weight                      | 184.11 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>  |
| Appearance                            | Colorless to light yellow clear liquid <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[10]</a><br><a href="#">[11]</a>   |
| Boiling Point                         | 129-132 °C (at 760 mmHg) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[12]</a> <a href="#">[13]</a>   |
| Melting Point                         | -39 °C to -30 °C <a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[12]</a> <a href="#">[14]</a>   |
| Density                               | 1.250 - 1.259 g/mL (at 20-25 °C) <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[15]</a><br><a href="#">[16]</a>  |
| Refractive Index (n <sub>20</sub> /D) | 1.375 - 1.380 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a> |
| Water Solubility                      | 10 g/L (at 20 °C) <a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[17]</a> <a href="#">[18]</a>               |
| Solubility in Organics                | Soluble in common organic solvents like ethanol and acetone <a href="#">[11]</a>  |
| Flash Point                           | 28 °C (84 °F) <a href="#">[6]</a> <a href="#">[10]</a> <a href="#">[12]</a> <a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[17]</a>                                       |
| Vapor Pressure                        | 8 hPa (at 20 °C) <a href="#">[6]</a> <a href="#">[17]</a>   |

## Experimental Protocols

Detailed methodologies for determining the key physical properties of liquid compounds like **Ethyl 4,4,4-trifluoroacetoacetate** are provided below.

### Determination of Boiling Point

The boiling point is determined at atmospheric pressure using distillation.

- Apparatus: Round-bottom flask, heating mantle, distillation head with a thermometer, condenser, and receiving flask.
- Procedure:

- Place a sample of **Ethyl 4,4,4-trifluoroacetooacetate** into the round-bottom flask along with boiling chips to ensure smooth boiling.
- Assemble the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor.
- Begin heating the sample gently.
- Record the temperature at which the liquid actively boils and a steady stream of condensate is observed on the thermometer. This temperature, when the first drop of distillate is collected, is the boiling point.
- The temperature should remain constant throughout the distillation of the pure compound.

## Determination of Density

The density is determined by measuring the mass of a known volume of the liquid.[19][20][21][22]

- Apparatus: A pycnometer (density bottle) or a graduated cylinder and an analytical balance. [19][20]
- Procedure (using a graduated cylinder):
  - Place a clean, dry 10 mL or 25 mL graduated cylinder on the analytical balance and tare the mass to zero.[19]
  - Carefully add a specific volume of **Ethyl 4,4,4-trifluoroacetooacetate** to the graduated cylinder (e.g., 10.0 mL). Read the volume from the bottom of the meniscus.[19]
  - Place the graduated cylinder containing the liquid back on the balance and record the mass.
  - Calculate the density using the formula: Density (ρ) = Mass (m) / Volume (V).[19]
  - For higher accuracy, perform the measurement multiple times and calculate the average. [19] The use of a pycnometer will yield more precise results.

## Determination of Refractive Index

The refractive index, a measure of how light bends as it passes through the substance, is determined using a refractometer.[23]

- Apparatus: An Abbe refractometer, a constant temperature water bath, and a light source (typically sodium D-line, 589 nm).[23]
- Procedure:
  - Calibrate the Abbe refractometer using a standard with a known refractive index, such as distilled water.
  - Ensure the prism surfaces are clean and dry.
  - Place a few drops of **Ethyl 4,4,4-trifluoroacetoacetate** onto the surface of the lower prism.
  - Close the prisms and allow the sample to reach thermal equilibrium, typically 20°C, by circulating water from the water bath.
  - Adjust the light source and move the adjustment knob until the light and dark fields are clearly visible in the eyepiece.
  - Turn the dispersion compensator to eliminate any color fringe and sharpen the dividing line.
  - Align the sharp dividing line exactly on the crosshairs of the eyepiece.
  - Read the refractive index value from the instrument's scale.

## Determination of Solubility

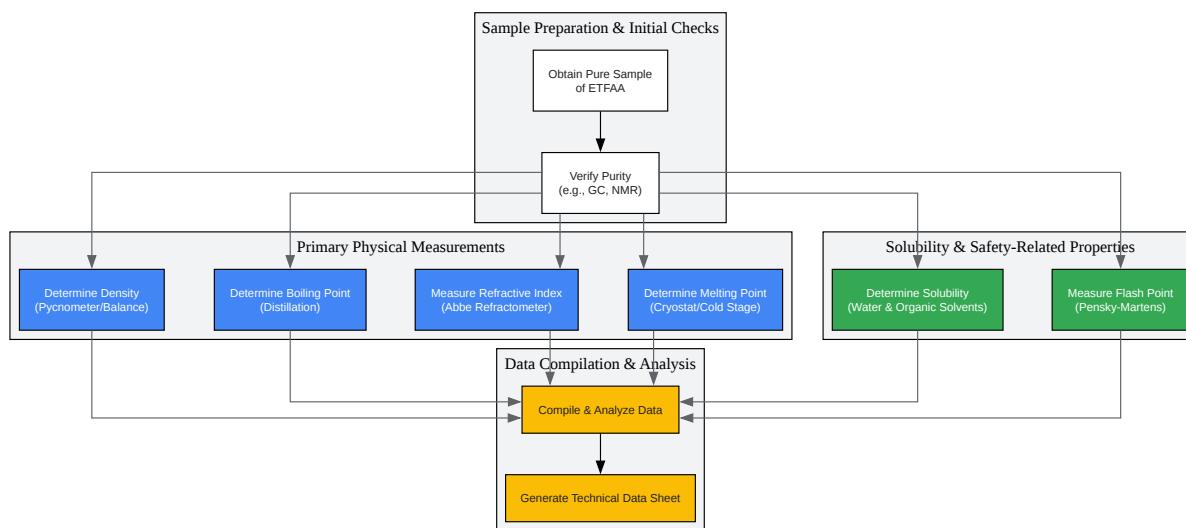
This protocol determines the solubility of ETFAA in a specific solvent (e.g., water).

- Apparatus: A series of vials or test tubes, a calibrated pipette, an analytical balance, a magnetic stirrer, and a constant temperature bath.

- Procedure:
  - Add a precise volume of the solvent (e.g., 10 mL of water) to several vials.
  - Place the vials in a constant temperature bath set to the desired temperature (e.g., 20°C).
  - Add incrementally increasing, pre-weighed amounts of **Ethyl 4,4,4-trifluoroacetoacetate** to each vial.
  - Stir each mixture vigorously for a set period to ensure equilibrium is reached.
  - Observe the vials to identify the point of saturation, which is the vial with the highest concentration of solute where no undissolved liquid phase is visible.
  - The solubility is expressed as the mass of solute per volume or mass of solvent (e.g., g/L). For ETFAA in water at 20°C, this is approximately 10 g/L.[\[6\]](#)[\[8\]](#)[\[10\]](#)[\[11\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

## Mandatory Visualization: Workflow for Physical Property Characterization

The following diagram illustrates the logical workflow for the experimental determination of the physical properties of a liquid chemical such as **Ethyl 4,4,4-trifluoroacetoacetate**.



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Caption: Workflow for characterizing the physical properties of a liquid chemical.

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